

Application Note: Solid-Phase Extraction Protocol for Galaxolide Analysis

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Compound of Interest

Compound Name: Galaxolide

CAS No.: 1222-05-5

Cat. No.: B129953

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Introduction

Galaxolide (HHCB) is a synthetic polycyclic musk widely used as a fragrance ingredient in a variety of personal care products and detergents. Due to its extensive use and lipophilic nature, **Galaxolide** is frequently detected in environmental matrices such as water, sediment, and biota, as well as in human tissues. Accurate quantification of **Galaxolide** is crucial for environmental monitoring and human exposure assessment. Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the extraction and preconcentration of **Galaxolide** from complex matrices prior to chromatographic analysis. This application note provides a detailed protocol for the solid-phase extraction of **Galaxolide**, a summary of quantitative data, and a workflow diagram for the analytical process.

Data Presentation: Quantitative Analysis of Galaxolide Recovery using SPE

The selection of the solid-phase extraction sorbent and elution solvent system is critical for achieving high recovery rates of **Galaxolide**. The following table summarizes the recovery data from various studies employing different SPE cartridges and conditions for the analysis of synthetic musks, including **Galaxolide**.

Sample Matrix	SPE Sorbent	Elution Solvent(s)	Galaxolide (HHCB) Recovery (%)	Reference
Water	ENVI-C18	n-hexane	72.15 - 90.46	[1]
Water	Generik H2P	Not Specified	104.7 ± 5.1	[2]
Fish Tissue	Florisil	Dichloromethane	80 - 120 (for total synthetic musks)	[3]
Fish Tissue	Aminopropyl	Dichloromethane	80 - 120 (for total synthetic musks)	
Fish Tissue	Alumina-N	Dichloromethane	80 - 120 (for total synthetic musks)	
Cream	LC-Alumina-N	Not Specified	85.6 - 109	
River Water	PDMS coated fiber (SPME)	Not Applicable	45 - 50	

Experimental Protocols

This section provides detailed experimental protocols for the solid-phase extraction of **Galaxolide** from water and solid matrices using C18 and Oasis HLB cartridges, two commonly employed sorbents.

Protocol 1: SPE of Galaxolide from Water Samples using a C18 Cartridge

This protocol is adapted from methodologies for the analysis of synthetic musks in aqueous samples.

Materials:

- SPE Cartridge: C18, 500 mg/6 mL (e.g., Agilent Bond Elut C18)
- Methanol (MeOH), HPLC grade
- Deionized Water
- n-hexane, HPLC grade
- Dichloromethane (DCM), HPLC grade
- Nitrogen gas for drying
- SPE Vacuum Manifold
- Glassware: sample bottles, collection tubes, vials

Procedure:

- Sample Pretreatment:
 - Filter water samples through a 0.45 μ m glass fiber filter to remove suspended particles.
 - Adjust the sample pH to approximately 6.0.
- Cartridge Conditioning:
 - Place the C18 cartridge on the SPE manifold.
 - Wash the cartridge with 10 mL of DCM.
 - Follow with 10 mL of methanol. Allow the methanol to soak the sorbent for 1 minute before drawing it through.
 - Equilibrate the cartridge with 10 mL of deionized water. Do not allow the cartridge to go dry.
- Sample Loading:

- Load the pretreated water sample (e.g., 500 mL) onto the cartridge at a flow rate of approximately 5 mL/min.
- Washing:
 - After loading the entire sample, wash the cartridge with 5 mL of a 10% methanol in water solution to remove polar interferences.
 - Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for 10-20 minutes.
- Elution:
 - Place a clean collection tube inside the manifold.
 - Elute the retained **Galaxolide** with 12 mL of a 67% n-hexane in dichloromethane solution. An alternative is to use two 5 mL aliquots of 1:1 acetone:n-hexane followed by 10 mL of 1:9 acetone:n-hexane.
 - Collect the eluate.
- Post-Elution Processing:
 - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
 - The sample is now ready for analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Gas Chromatography with Flame Ionization Detection (GC-FID).

Protocol 2: SPE of Galaxolide from Solid Samples (Sediment/Sludge) using Oasis HLB

This protocol provides a general workflow for solid samples, which typically require an initial extraction step before SPE cleanup.

Materials:

- SPE Cartridge: Oasis HLB, 60 mg/3 mL

- Methanol (MeOH), HPLC grade
- Deionized Water
- Acetonitrile (ACN), HPLC grade
- Ethyl Acetate, HPLC grade
- Ultrasonic bath or mechanical shaker
- Centrifuge
- SPE Vacuum Manifold

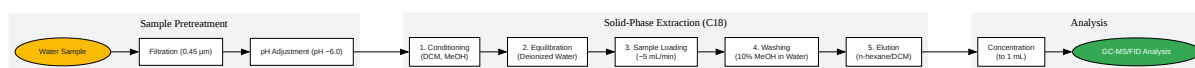
Procedure:

- Sample Pretreatment (Solid-Liquid Extraction):
 - Weigh approximately 1-5 g of the homogenized, dry solid sample into a glass centrifuge tube.
 - Add 10 mL of a 1:1 mixture of acetonitrile and ethyl acetate.
 - Vortex the sample for 1 minute, then sonicate in an ultrasonic bath for 15 minutes.
 - Centrifuge the sample at 3000 rpm for 10 minutes.
 - Carefully decant the supernatant into a clean tube.
 - Repeat the extraction process on the solid residue with another 10 mL of the solvent mixture.
 - Combine the supernatants and evaporate to a volume of approximately 1 mL.
 - Add 50 mL of deionized water to the extract to prepare it for SPE.
- Cartridge Conditioning and Equilibration:
 - Place the Oasis HLB cartridge on the SPE manifold.

- Condition the cartridge with 5 mL of methanol.
- Equilibrate the cartridge with 5 mL of deionized water.
- Sample Loading:
 - Load the diluted extract onto the conditioned cartridge at a flow rate of 1-2 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of a 5% methanol in water solution to remove hydrophilic interferences.
 - Dry the cartridge thoroughly under vacuum for 20-30 minutes.
- Elution:
 - Place a clean collection tube in the manifold.
 - Elute **Galaxolide** with two 3 mL aliquots of a 1:1 mixture of ethyl acetate and acetonitrile.
- Post-Elution Processing:
 - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
 - The sample is now ready for GC-MS analysis.

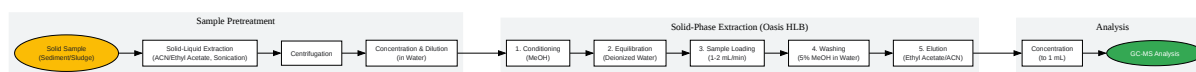
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the solid-phase extraction of **Galaxolide**.



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Caption: SPE workflow for **Galaxolide** from water.



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Caption: SPE workflow for **Galaxolide** from solids.

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References

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